

An In-depth Technical Guide to 2,2-Dimethylhexanal (CAS: 996-12-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dimethylhexanal

Cat. No.: B1618898

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2-Dimethylhexanal, with a CAS number of 996-12-3, is an organic compound classified as a branched aldehyde. While its presence has been identified in the plant species *Agastache foeniculum*[1], comprehensive research into its biological activity and potential therapeutic applications remains limited. This technical guide provides a consolidated overview of its known physicochemical properties, a proposed synthesis methodology based on established chemical principles, and its toxicological profile. The information herein is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **2,2-Dimethylhexanal** is presented in Table 1. The data is compiled from various chemical databases and computational models.

Table 1: Physicochemical Data of **2,2-Dimethylhexanal**

Property	Value	Source
Identifiers		
CAS Number	996-12-3	[1]
IUPAC Name	2,2-dimethylhexanal	[1]
Molecular Formula	C ₈ H ₁₆ O	[1]
Molecular Weight	128.21 g/mol	[1]
InChI Key	PGEITMLMCONAGQ-UHFFFAOYSA-N	[1]
Canonical SMILES	CCCCC(C)(C)C=O	[1]
Physical Properties		
Boiling Point	167.67 °C (estimate)	LookChem
Melting Point	13.5 °C (estimate)	LookChem
Density	0.8310 g/cm ³ (estimate)	LookChem
Solubility		
Water	Log10WS: -2.21 (estimate)	Cheméo
Organic Solvents	Chloroform (Sparingly), DMSO (Slightly)	LookChem
Other Properties		
LogP (Octanol/Water)	2.402 (estimate)	Cheméo
Refractive Index	1.4159 (estimate)	LookChem
Polar Surface Area	17.07 Å ²	LookChem

Synthesis Methodology

A specific, detailed experimental protocol for the synthesis of **2,2-Dimethylhexanal** is not readily available in the published literature. However, a plausible and efficient method is the oxidation of the corresponding primary alcohol, 2,2-dimethylhexan-1-ol. This approach is a

standard and widely used transformation in organic synthesis. The following proposed protocol is based on the selective oxidation of a structurally analogous chiral primary alcohol, (R)-2-Methyl-1-hexanol, using Dess-Martin periodinane (DMP), which is known for its mild conditions and high selectivity, minimizing over-oxidation to the carboxylic acid.

Proposed Experimental Protocol: Oxidation of 2,2-Dimethylhexan-1-ol

Materials:

- 2,2-Dimethylhexan-1-ol
- Dess-Martin periodinane (DMP)
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), saturated aqueous solution
- Magnesium sulfate (MgSO_4), anhydrous
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography

Procedure:

- To a solution of 2,2-dimethylhexan-1-ol (1.0 eq) in anhydrous dichloromethane (DCM) at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add Dess-Martin periodinane (1.1 eq) portion-wise.
- Allow the reaction mixture to warm to room temperature and stir for 1-3 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate and a saturated aqueous solution of sodium thiosulfate.

- Stir the biphasic mixture vigorously for 15-20 minutes until the solid dissolves.
- Separate the organic layer, and extract the aqueous layer with DCM (2 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **2,2-dimethylhexanal**.

Expected Outcome:

This procedure is expected to yield **2,2-dimethylhexanal** in good to excellent yields, given the reliability of DMP oxidation for primary alcohols.

Synthesis Workflow Diagram

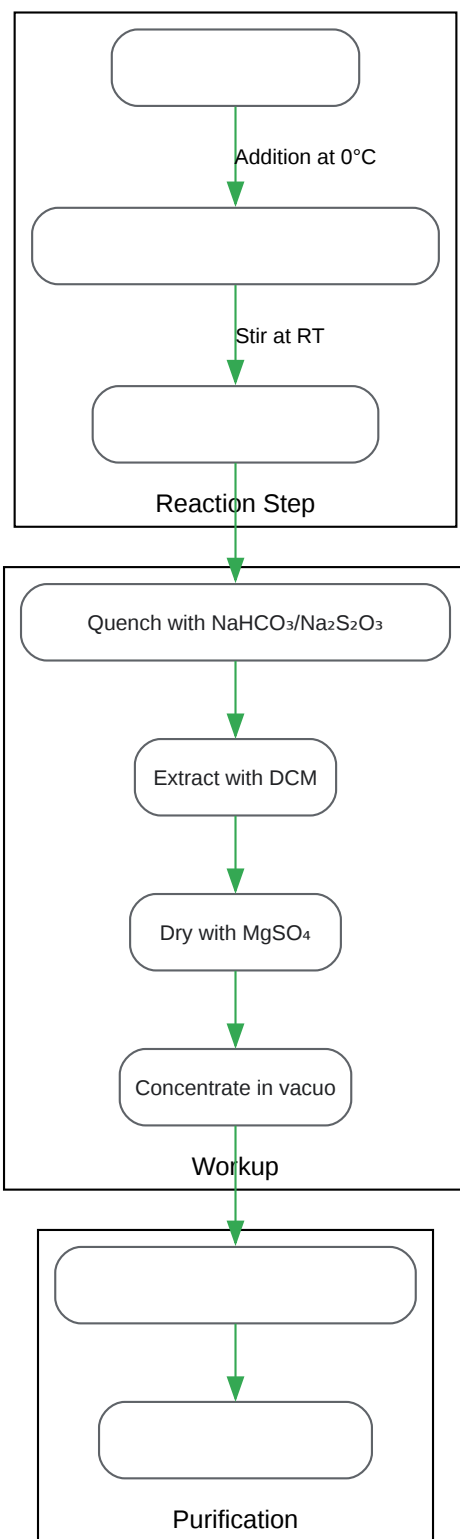


Figure 1: Proposed Synthesis Workflow for 2,2-Dimethylhexanal

[Click to download full resolution via product page](#)

Figure 1: Proposed Synthesis Workflow for **2,2-Dimethylhexanal**

Biological Activity and Mechanism of Action





Currently, there is a significant lack of data in the public domain regarding the biological activity, mechanism of action, and metabolic pathways of **2,2-Dimethylhexanal**. Its identification in *Agastache foeniculum* suggests a natural origin, but its physiological role, if any, has not been elucidated. No studies detailing its interaction with specific receptors or its metabolic fate in biological systems have been found. This represents a considerable knowledge gap and an area ripe for future research.

Due to the absence of information on its biological interactions, no signaling pathway diagrams can be provided at this time.

Toxicology and Safety Information

The toxicological profile of **2,2-Dimethylhexanal** is not extensively studied. However, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is associated with the following hazards.

Table 2: GHS Hazard Classification for **2,2-Dimethylhexanal**

Hazard Class	Hazard Statement	Pictogram
Flammable liquids	H226: Flammable liquid and vapor	
Skin corrosion/irritation	H315: Causes skin irritation	
Serious eye damage/eye irritation	H319: Causes serious eye irritation	
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation	

Source: PubChem[\[1\]](#)

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), are essential when handling this compound. Work

should be conducted in a well-ventilated fume hood.

Conclusion

2,2-Dimethylhexanal is a branched-chain aldehyde with well-defined physicochemical properties but a largely unexplored biological and toxicological profile. This guide provides a comprehensive summary of the currently available data and proposes a viable synthetic route to facilitate further research. The significant lack of information on its biological activity presents a clear opportunity for investigation by researchers in natural product chemistry, pharmacology, and drug discovery to uncover its potential physiological roles and therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexanal, 2,2-dimethyl- | C₈H₁₆O | CID 523230 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2-Dimethylhexanal (CAS: 996-12-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618898#2-2-dimethylhexanal-cas-number-996-12-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com